

Application Notes and Protocols for Icapamespib in Cell Culture

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Compound of Interest

Compound Name: *Icapamespib*

Cat. No.: *B3318515*

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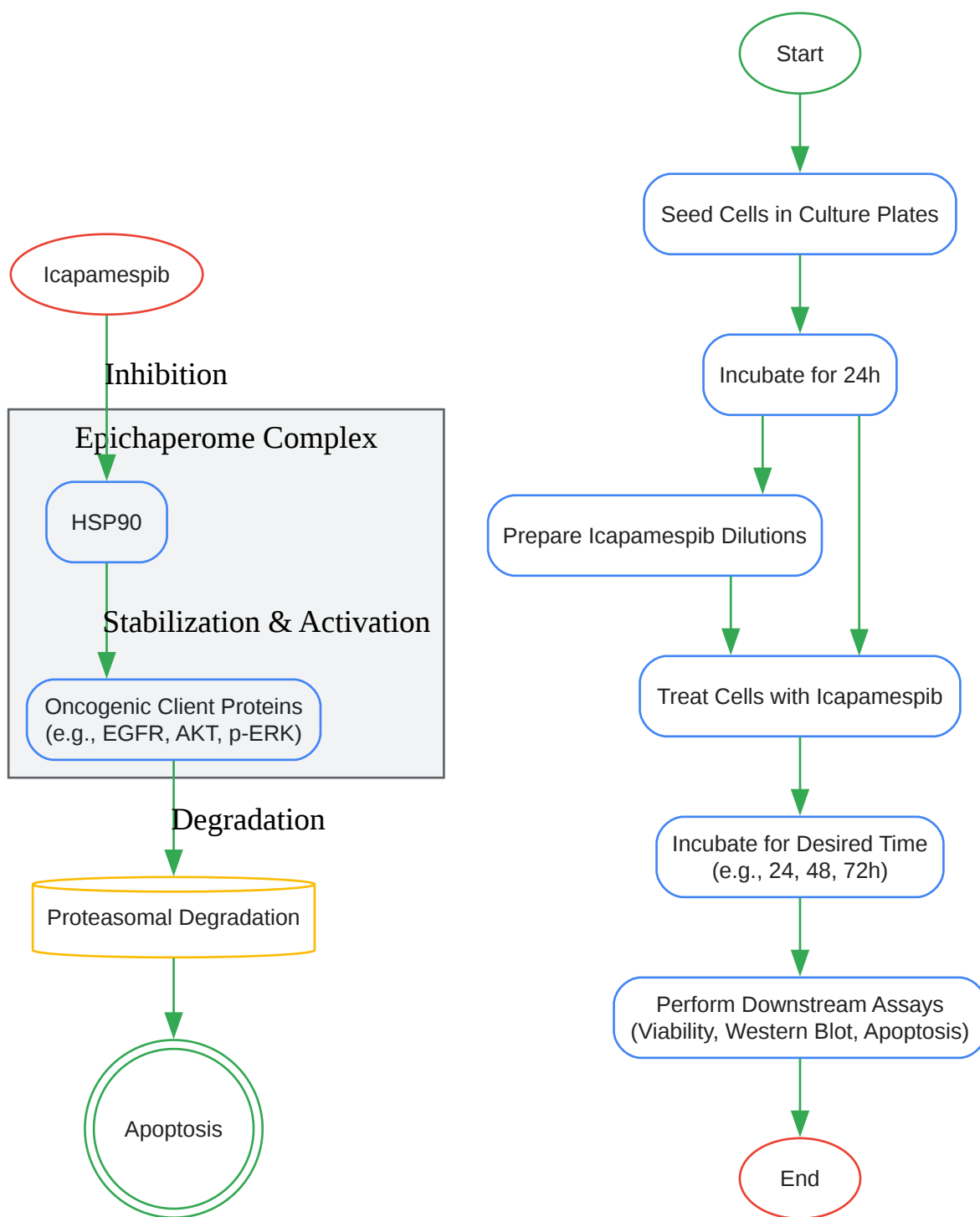
For Researchers, Scientists, and Drug Development Professionals

Introduction

Icapamespib, also known as PU-HZ151, is a potent and selective, orally active inhibitor of epichaperomes assembled by Heat Shock Protein 90 (HSP90).[1] By non-covalently binding to HSP90 within these disease-specific complexes, **Icapamespib** induces their disassembly, leading to the degradation of associated client proteins crucial for tumor cell survival and proliferation.[1] This targeted mechanism of action makes **Icapamespib** a valuable tool for research in oncology and neurodegenerative diseases. These application notes provide detailed protocols for the use of **Icapamespib** in cell culture experiments.

Mechanism of Action

Icapamespib selectively targets the altered conformation of HSP90 found within epichaperomes, which are multi-protein complexes that are more prevalent in stressed or malignant cells compared to normal cells. This selectivity allows for the disruption of oncogenic signaling pathways while having a minimal effect on the normal chaperone functions of HSP90. The inhibition of epichaperome function by **Icapamespib** leads to the proteasomal degradation of various HSP90 client proteins, including key drivers of cancer progression such as EGFR, AKT, and ERK.[1] This ultimately results in the induction of apoptosis and inhibition of cell proliferation in cancer cells.



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References

- 1. medchemexpress.com [medchemexpress.com]
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